

An In-depth Technical Guide to Sulfachloropyridazine: Synthesis, Characterization, and Biological Activity

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-(2-Aminothiazol-4-yl)acetic acid
hydrochloride

CAS No.: 66659-20-9

Cat. No.: B1282123

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

Introduction

Sulfachloropyridazine is a sulfonamide antibiotic that has been a subject of scientific interest due to its broad-spectrum antibacterial activity.^[1] As a member of the sulfa drug family, it functions by disrupting a crucial metabolic pathway in bacteria, making it effective against a variety of Gram-positive and Gram-negative pathogens.^[1] This guide provides a comprehensive technical overview of sulfachloropyridazine, covering its synthesis, physicochemical properties, detailed analytical characterization, mechanism of action, and biological activities, including protocols for its study. While the initial inquiry pertained to the molecular formula C₅H₇CIN₂O₂S, the lack of a well-characterized compound with this specific formula necessitated a pivot to a structurally and functionally relevant molecule. Sulfachloropyridazine, with the molecular formula C₁₀H₉CIN₄O₂S, serves as an excellent

exemplar of a chlorinated, nitrogen- and sulfur-containing heterocyclic compound with significant biological activity.[2]

Physicochemical Properties

Sulfachloropyridazine is an off-white to light yellow crystalline powder.[3] A comprehensive understanding of its physicochemical properties is essential for its application in research and development.

Property	Value	Source
Molecular Formula	C10H9ClN4O2S	[2]
Molecular Weight	284.72 g/mol	[2]
CAS Number	80-32-0	[2]
Melting Point	186-187 °C	[3]
pKa	6.10 (Uncertain)	[3]
Solubility (at 298.15 K)		
in Water	0.035 mg/mL (at pH 7.4)	[2]
in 0.5 M NaOH	50 mg/mL	[3]
in 1,4-Dioxane	High	[4]
in Acetone	High	[4]
in Acetonitrile	Moderate	[4]
in Ethyl Acetate	Moderate	[4]
in Methanol	Low	[4]
in Ethanol	Low	[4]
in Isopropanol	Low	[4]
in 1-Butanol	Low	[4]

Synthesis and Purification

The synthesis of sulfachloropyridazine is typically achieved through the condensation of 4-aminobenzenesulfonamide with 3,6-dichloropyridazine. A more modern approach involves the reaction of 4-aminobenzene-1-sulfonyl chloride with an aminopyrazine derivative.^[5]

Laboratory-Scale Synthesis Protocol

This protocol is adapted from established synthetic methods for sulfonamides.^[6]

Materials:

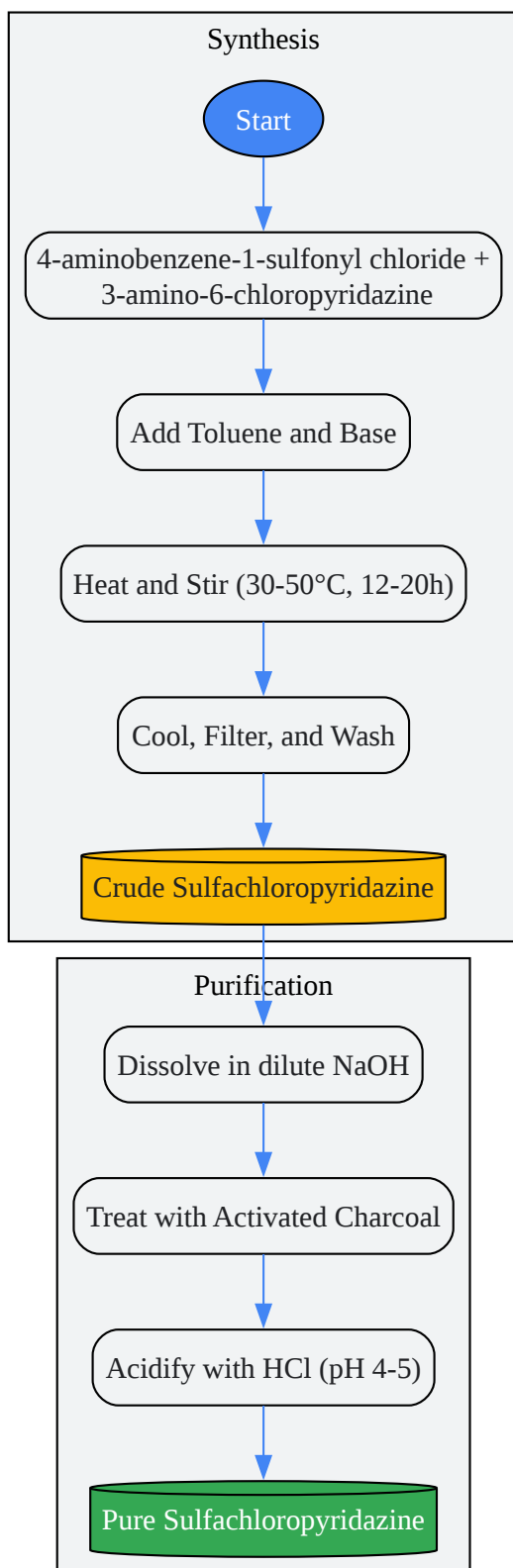
- 4-aminobenzene-1-sulfonyl chloride
- 2-amino-6-chloropyrazine (a related starting material, adjust stoichiometry accordingly for 3-amino-6-chloropyridazine if that is the intended reactant)
- Toluene (or another suitable organic solvent)
- An organic base (e.g., pyridine or triethylamine) or an inorganic base (e.g., potassium carbonate)^[3]
- Sodium hydroxide solution
- Hydrochloric acid

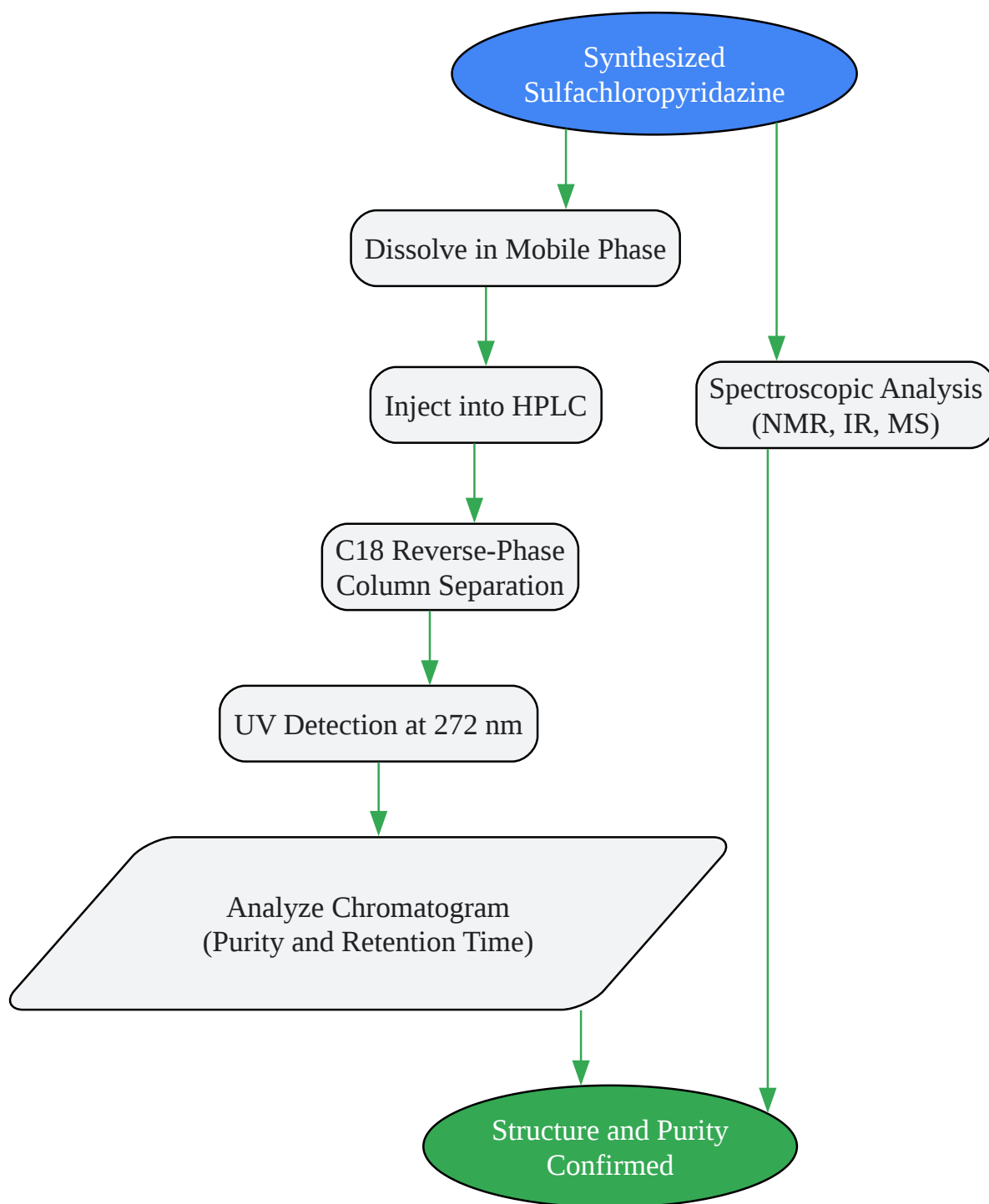
Procedure:

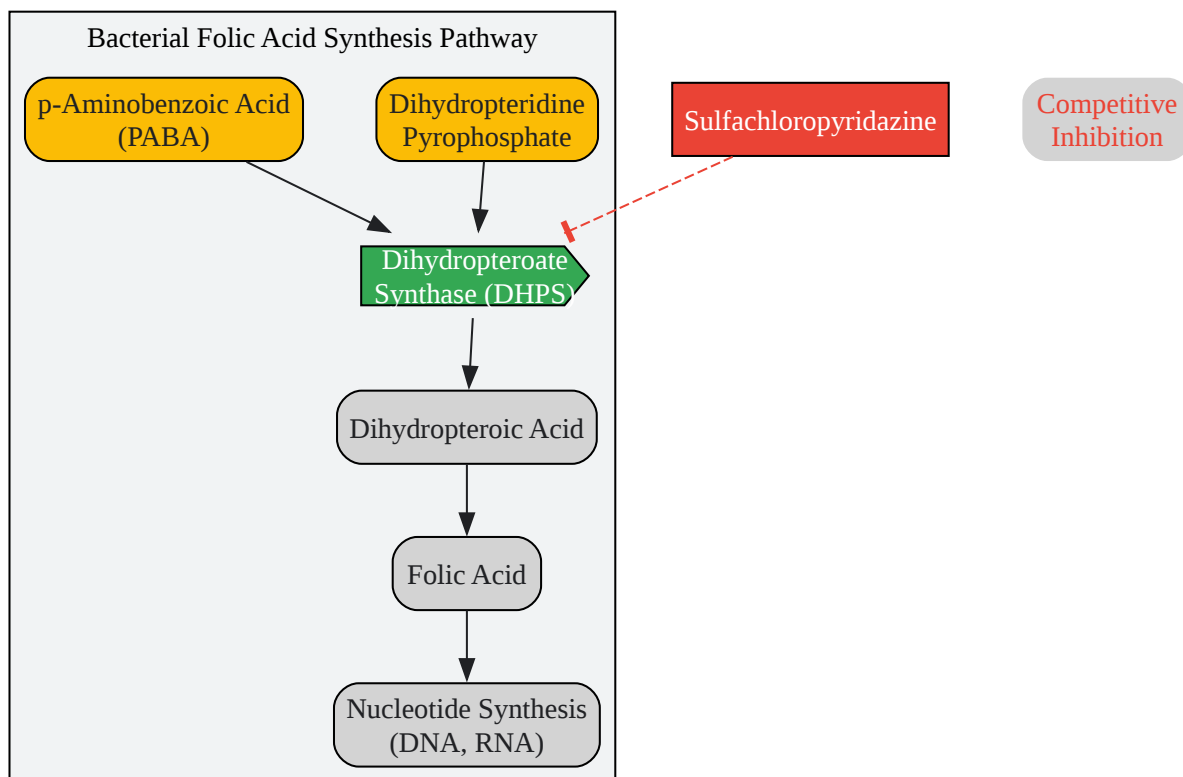
- In a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, dissolve 4-aminobenzene-1-sulfonyl chloride and a slight molar excess of 3-amino-6-chloropyridazine in toluene.
- Slowly add the acid-binding agent (e.g., pyridine) to the reaction mixture.
- Heat the mixture to a moderate temperature (e.g., 30-50 °C) and stir for 12-20 hours.^[6] The reaction progress can be monitored by thin-layer chromatography (TLC).
- After the reaction is complete, cool the mixture to room temperature.

- The crude product can be isolated by filtration and washed with water to remove impurities.
[5]
- For further purification, the crude sulfachloropyridazine can be dissolved in a dilute sodium hydroxide solution.[3]
- The solution is then treated with activated charcoal to remove colored impurities and filtered.
- The filtrate is acidified with hydrochloric acid to a pH of approximately 4-5 to precipitate the purified sulfachloropyridazine.[3]
- The precipitate is collected by filtration, washed with cold water, and dried under vacuum.

Diagram of Synthesis Workflow







[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. [medchemexpress.com](https://www.medchemexpress.com) [[medchemexpress.com](https://www.medchemexpress.com)]
- 2. Sulfachlorpyridazine | C₁₀H₉CIN₄O₂S | CID 6634 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 3. SULFACHLOROPYRIDAZINE CAS#: 80-32-0 [[m.chemicalbook.com](https://www.m.chemicalbook.com)]

- [4. pubs.acs.org \[pubs.acs.org\]](https://pubs.acs.org)
- [5. pdf.benchchem.com \[pdf.benchchem.com\]](https://pdf.benchchem.com)
- [6. CN111217760B - Synthetic method of sulfachloropyrazine sodium - Google Patents \[patents.google.com\]](https://patents.google.com)
- To cite this document: BenchChem. [An In-depth Technical Guide to Sulfachloropyridazine: Synthesis, Characterization, and Biological Activity]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1282123/docs#an-in-depth-technical-guide-to-sulfachloropyridazine-synthesis-characterization-and-biological-activity\]](https://www.benchchem.com/product/b1282123/docs#an-in-depth-technical-guide-to-sulfachloropyridazine-synthesis-characterization-and-biological-activity)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)

